

An In-depth Technical Guide to 2-(Benzyloxy)isonicotinic Acid

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Compound of Interest

Compound Name: 2-(Benzyloxy)isonicotinic acid

Cat. No.: B1291896

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CAS Number: 467236-25-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(benzyloxy)isonicotinic acid**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. While detailed experimental data on this specific compound is limited in publicly available literature, this document consolidates the known information and provides a framework for its synthesis, potential applications, and theoretical experimental workflows.

Physicochemical Properties

2-(Benzyloxy)isonicotinic acid is a derivative of isonicotinic acid, a key structural motif in various pharmaceuticals. Its physicochemical properties, as gathered from chemical supplier data, are summarized below.

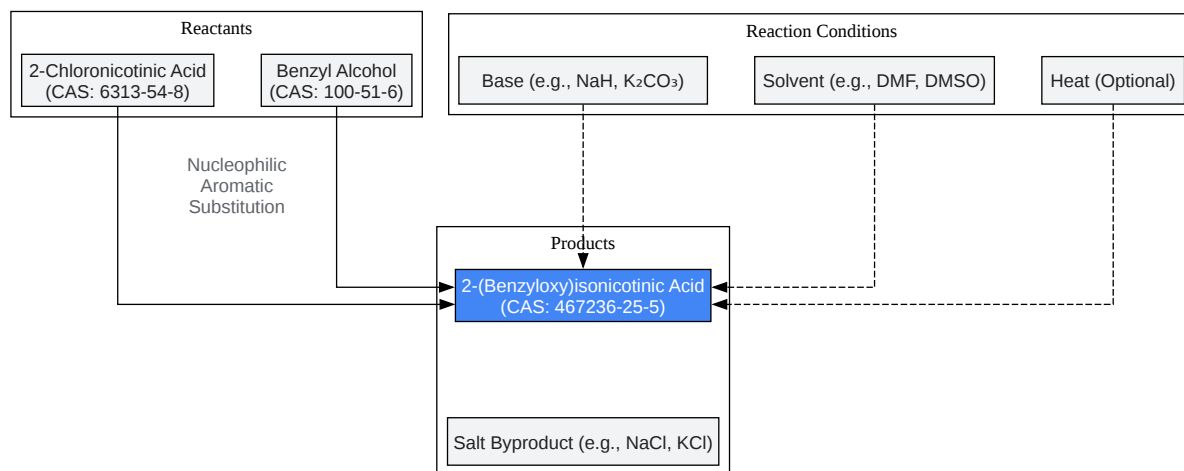
Property	Value	Source
CAS Number	467236-25-5	N/A
Molecular Formula	C ₁₃ H ₁₁ NO ₃	[1][2]
Molecular Weight	229.23 g/mol	[1][2]
Appearance	Not specified (likely a solid)	N/A
Purity	Typically ≥95%	[3]
Storage Conditions	Sealed in a dry environment at 2-8°C	[1][2]
SMILES Code	OC(=O)C1=CC(OCC2=CC=C C=C2)=NC=C1	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(benzyloxy)isonicotinic acid** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on known chemical transformations and listed precursors. The most probable method involves the nucleophilic substitution of 2-chloronicotinic acid with benzyl alcohol.

Proposed Synthetic Pathway

The synthesis is expected to proceed via a nucleophilic aromatic substitution reaction, where the hydroxyl group of benzyl alcohol, acting as a nucleophile, displaces the chlorine atom on the 2-position of the isonicotinic acid ring. This reaction is typically facilitated by a base to deprotonate the benzyl alcohol, increasing its nucleophilicity.



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Figure 1. Proposed synthesis of 2-(benzyloxy)isonicotinic acid.

Hypothetical Experimental Protocol

The following is a generalized, hypothetical protocol for the synthesis of **2-(benzyloxy)isonicotinic acid**. Researchers should optimize these conditions based on laboratory-scale experiments.

Materials:

- 2-Chloronicotinic acid
- Benzyl alcohol

- Sodium hydride (NaH) or Potassium carbonate (K_2CO_3)
- Anhydrous N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a stirred solution of benzyl alcohol (1.1 equivalents) in anhydrous DMF, add sodium hydride (1.2 equivalents) portion-wise at 0°C under an inert atmosphere (e.g., nitrogen or argon).
- Allow the mixture to stir at room temperature for 30 minutes.
- Add 2-chloronicotinic acid (1.0 equivalent) to the reaction mixture.
- Heat the reaction mixture to 80-100°C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with water.
- Acidify the aqueous solution to pH 3-4 with 1M HCl.
- Extract the product with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and filter.
- Concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

Experimental Workflow

The general workflow for the synthesis and characterization of **2-(benzyloxy)isonicotinic acid** is outlined below.



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Figure 2. General experimental workflow for synthesis and characterization.

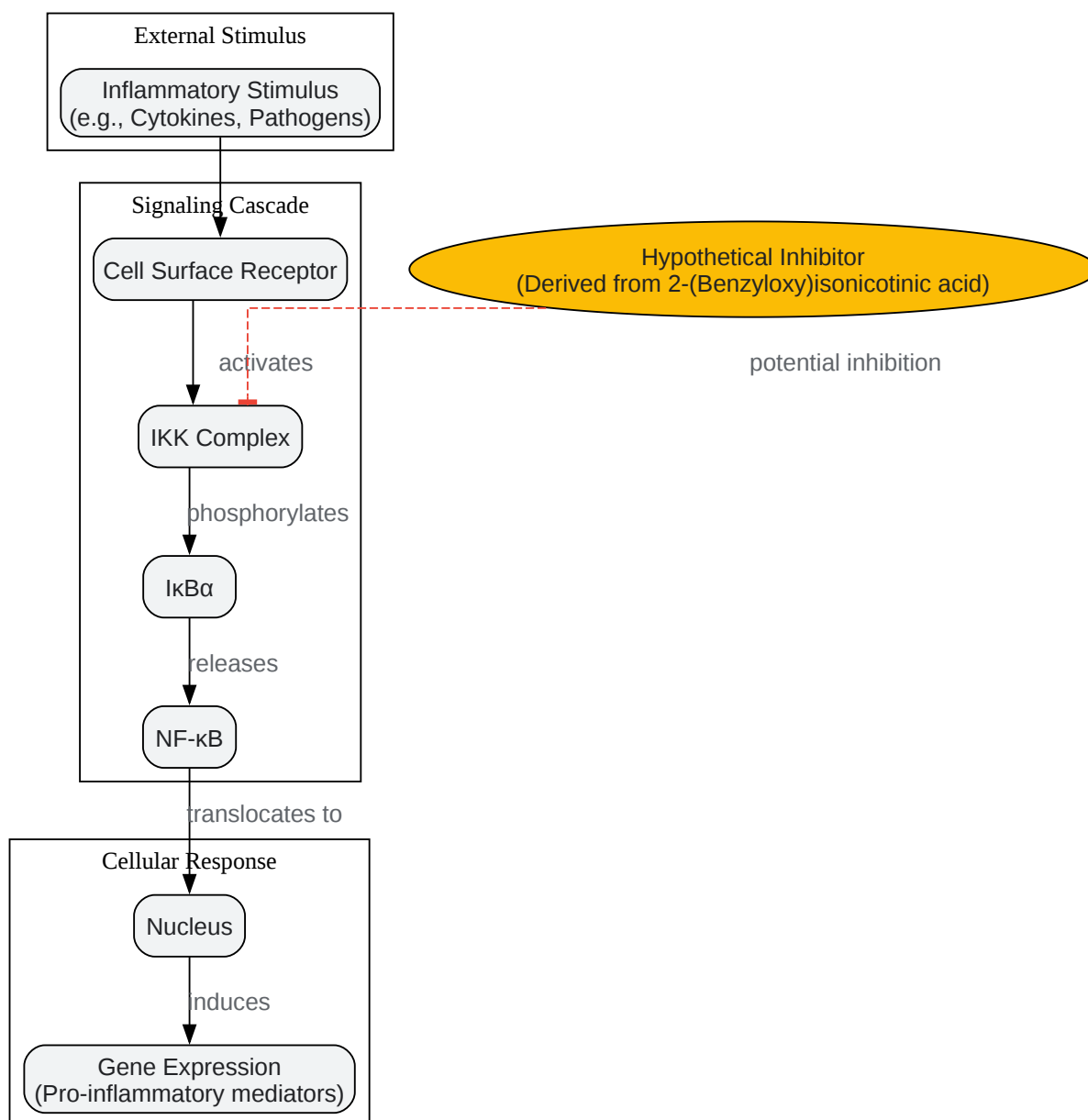
Potential Applications and Biological Relevance

Direct evidence for the biological activity of **2-(benzyloxy)isonicotinic acid** is not extensively documented in current literature. However, its structural similarity to other isonicotinic acid derivatives suggests its potential as a key intermediate in the synthesis of novel therapeutic agents.

Isonicotinic acid and its derivatives are known to exhibit a wide range of biological activities, including antitubercular, anti-inflammatory, and anticancer properties. For example, isoniazid, a primary drug for tuberculosis treatment, is a derivative of isonicotinic acid. It is plausible that **2-(benzyloxy)isonicotinic acid** could serve as a scaffold for the development of new drugs in these areas.

Hypothetical Signaling Pathway Involvement

Given the known anti-inflammatory and anticancer activities of some isonicotinic acid derivatives, one could hypothesize that compounds derived from **2-(benzyloxy)isonicotinic acid** might interact with signaling pathways involved in inflammation and cell proliferation, such as the NF- κ B or MAPK pathways.



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Figure 3. Hypothetical inhibition of the NF-κB signaling pathway.

Conclusion

2-(Benzyloxy)isonicotinic acid is a chemical building block with significant potential for use in the synthesis of novel compounds with diverse applications, particularly in the pharmaceutical industry. While specific data on this compound is scarce, its structural relationship to a well-established class of bioactive molecules makes it a compound of interest for further research and development. The proposed synthetic route and workflows in this guide provide a starting point for researchers to explore the chemistry and potential applications of this compound. Future studies are warranted to fully characterize **2-(benzyloxy)isonicotinic acid** and to investigate its biological activities.

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